

Fluroxypyr-meptyl: A Technical Examination of Vapor Pressure and Volatility Potential

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Compound of Interest

Compound Name: *Fluroxypyr-meptyl*

Cat. No.: *B042059*

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Abstract

Fluroxypyr-meptyl is a selective, post-emergent herbicide widely utilized for the control of broadleaf weeds. As a methylheptyl ester formulation of fluroxypyr, its physicochemical properties, particularly vapor pressure and volatility, are critical determinants of its environmental fate and potential for off-target movement. This technical guide provides a comprehensive overview of the vapor pressure of **fluroxypyr-meptyl**, an analysis of its volatility, detailed experimental methodologies for vapor pressure and volatility assessment, and a summary of its environmental degradation pathway. All quantitative data are presented in structured tables for clarity, and key experimental workflows and pathways are visualized using Graphviz diagrams.

Physicochemical Properties of Fluroxypyr-meptyl

Fluroxypyr-meptyl's potential for volatilization is primarily governed by its vapor pressure. A review of available data indicates a range of reported values, which are summarized in Table 1. The discrepancies in these values can be attributed to different experimental methodologies and conditions. Generally, **fluroxypyr-meptyl** is classified as having low volatility.

Table 1: Reported Vapor Pressure of **Fluroxypyr-meptyl**

Vapor Pressure	Temperature (°C)	Method
3.784×10^{-6} mPa	20	Knudsen Effusion
1.53×10^{-7} Pa (1.15×10^{-9} mmHg)	25	Not Specified
1.35×10^{-6} Pa (1.01×10^{-8} mmHg)	Not Specified	Not Specified
0.01 mPa	20	Not Specified

Potential for Volatility

The volatility of a pesticide describes its tendency to vaporize from a surface under specific environmental conditions. While **fluroxypyr-meptyl**'s low vapor pressure suggests a low intrinsic potential for volatility, its formulation and environmental factors can influence its atmospheric concentration after application. It is important to note that **fluroxypyr-meptyl** rapidly hydrolyzes to its active form, fluroxypyr acid, in the environment.[1] This transformation significantly reduces the potential for long-range transport of the parent ester. However, short-range vapor movement before degradation can still be a consideration, particularly in sensitive cropping areas. To mitigate this, new formulations, such as microencapsulated versions, are in development to further reduce volatility.

Experimental Protocols for Vapor Pressure Determination

The accurate determination of a pesticide's vapor pressure is crucial for regulatory assessment and environmental modeling. The Organisation for Economic Co-operation and Development (OECD) Guideline 104 outlines several accepted methods for this purpose.[2][3] Two commonly employed methods for compounds with low vapor pressure, like **fluroxypyr-meptyl**, are the Knudsen Effusion method and the Gas Saturation method.

Knudsen Effusion Method (as per OECD 104)

This method is suitable for measuring vapor pressures in the range of 10^{-10} to 1 Pa.[4]

Principle: A known mass of the test substance is placed in a small, thermostatically controlled container (a Knudsen cell) with a small orifice of known area.^[5] Under high vacuum, the substance effuses through the orifice, and the rate of mass loss is measured.^[6] The vapor pressure can then be calculated from the rate of effusion.

Detailed Methodology:

- **Sample Preparation:** A small, accurately weighed sample of pure **fluroxypyr-meptyl** is placed into the Knudsen cell.
- **Apparatus Setup:** The Knudsen cell is placed in a high-vacuum chamber, and the temperature is precisely controlled using a thermostat. The orifice of the cell is oriented towards a cold trap or a sensitive microbalance.
- **Measurement:** The vacuum system is initiated to reduce the pressure in the chamber. The mass of the Knudsen cell is monitored over time. The rate of mass loss (dm/dt) is determined from the slope of the mass versus time data.^[7]
- **Calculation:** The vapor pressure (P) is calculated using the Hertz-Knudsen equation:

$$P = (dm/dt) * (1/A) * \sqrt{2\pi RT/M}$$

Where:

- dm/dt is the rate of mass loss
- A is the area of the orifice
- R is the ideal gas constant
- T is the absolute temperature
- M is the molar mass of the substance

Gas Saturation Method (as per OECD 104)

This method is applicable for vapor pressures in the range of 10^{-5} to 10^3 Pa.^[8]

Principle: A stream of inert gas is passed at a known flow rate through or over the surface of the test substance at a constant temperature.^[9] The gas becomes saturated with the vapor of the substance. The amount of vaporized substance is then trapped and quantified, allowing for the calculation of the vapor pressure.

Detailed Methodology:

- **Sample Preparation:** A known amount of **fluroxypyr-meptyl** is coated onto an inert support material (e.g., glass beads or silica) and packed into a saturation column.
- **Apparatus Setup:** The saturation column is placed in a temperature-controlled chamber. A carrier gas (e.g., nitrogen or argon) is passed through the column at a precisely controlled and measured flow rate.
- **Vapor Trapping:** The gas stream exiting the column, now saturated with **fluroxypyr-meptyl** vapor, is passed through a trapping system (e.g., a cold trap or a sorbent tube) to collect the vaporized substance.
- **Quantification:** The amount of **fluroxypyr-meptyl** collected in the trap is quantified using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Calculation:** The vapor pressure (P) is calculated using the following equation:

$$P = (m/V) * RT$$

Where:

- m is the mass of the trapped substance
- V is the total volume of gas passed through the column
- R is the ideal gas constant
- T is the absolute temperature

Experimental Protocols for Volatility Assessment

Assessing the volatility of a pesticide under simulated environmental conditions provides a more realistic understanding of its potential for off-target movement. Wind tunnel and dynamic chamber experiments are common methods for such evaluations.

Wind Tunnel Experiment for Volatility from Soil

Principle: A treated surface (soil) is placed in a wind tunnel where environmental parameters such as wind speed, temperature, and humidity can be controlled.^[10] Air samples are collected at various points downwind to determine the concentration of the volatilized substance.

Detailed Methodology:

- **Soil Treatment:** A tray of standardized soil is uniformly treated with a known amount of **fluroxypyr-meptyl** formulation.
- **Wind Tunnel Setup:** The treated soil tray is placed at the upwind end of the wind tunnel. Air is drawn through the tunnel at a constant, controlled velocity.^[11] Environmental conditions (temperature, humidity, light) are set to simulate relevant field conditions.
- **Air Sampling:** Air sampling devices (e.g., polyurethane foam plugs or sorbent tubes) are placed at various heights and distances downwind from the treated soil. Air is drawn through these samplers at a known flow rate for specific time intervals.
- **Sample Analysis:** The collected air samples are extracted, and the amount of **fluroxypyr-meptyl** is quantified using an appropriate analytical technique (e.g., GC-MS).
- **Data Analysis:** The flux of **fluroxypyr-meptyl** from the soil surface is calculated based on the air concentrations, wind speed profiles, and the geometry of the wind tunnel.

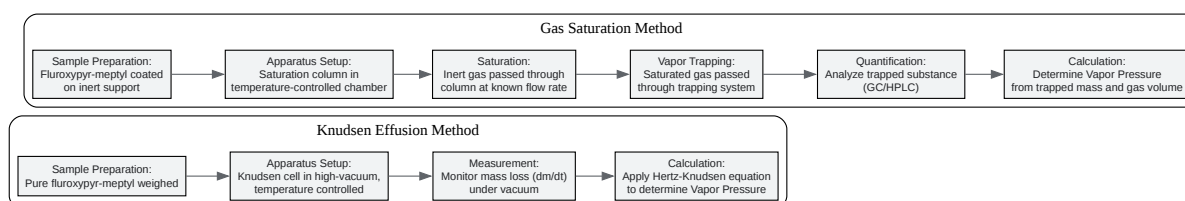
Dynamic Chamber Method for Volatility from Plant Surfaces

Principle: Treated plants are placed in a sealed chamber with a controlled airflow.^[12] The air exiting the chamber is passed through a trapping system to collect the volatilized pesticide.

Detailed Methodology:

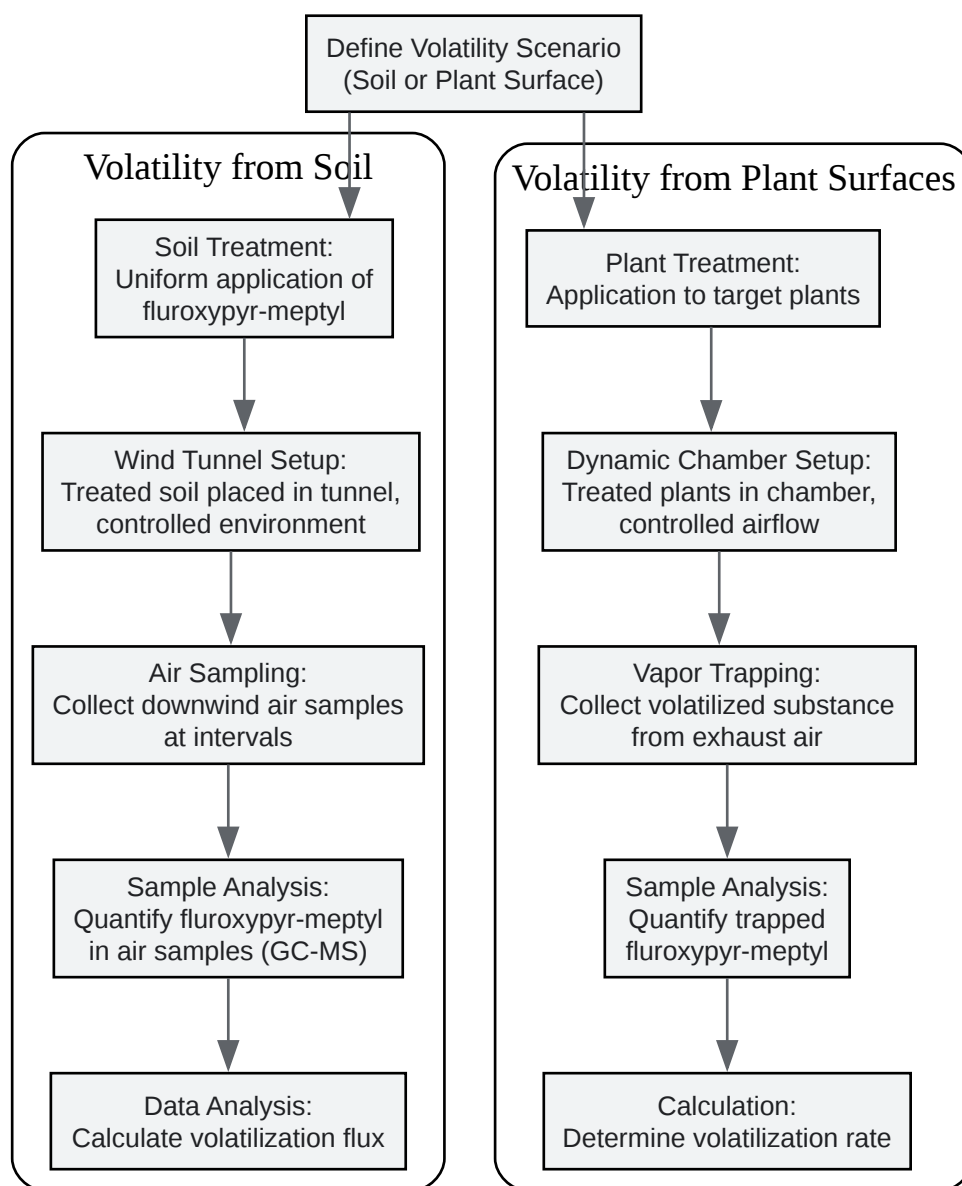
- **Plant Treatment:** Plants of a target species are grown to a specific stage and then treated with a **fluroxypyr-meptyl** formulation at a known application rate.
- **Chamber Setup:** The treated plants are placed inside a dynamic chamber.^[13] Purified air is passed through the chamber at a constant flow rate, ensuring a complete exchange of air within a defined period. Temperature, humidity, and light conditions within the chamber are controlled.
- **Vapor Trapping:** The air exiting the chamber is passed through a trapping system (e.g., sorbent tubes) to capture the volatilized **fluroxypyr-meptyl**.
- **Sample Analysis:** The traps are extracted, and the concentration of **fluroxypyr-meptyl** is determined by a suitable analytical method.
- **Calculation:** The volatilization rate is calculated as the mass of **fluroxypyr-meptyl** collected per unit of time and per unit of treated plant surface area.

Mandatory Visualizations



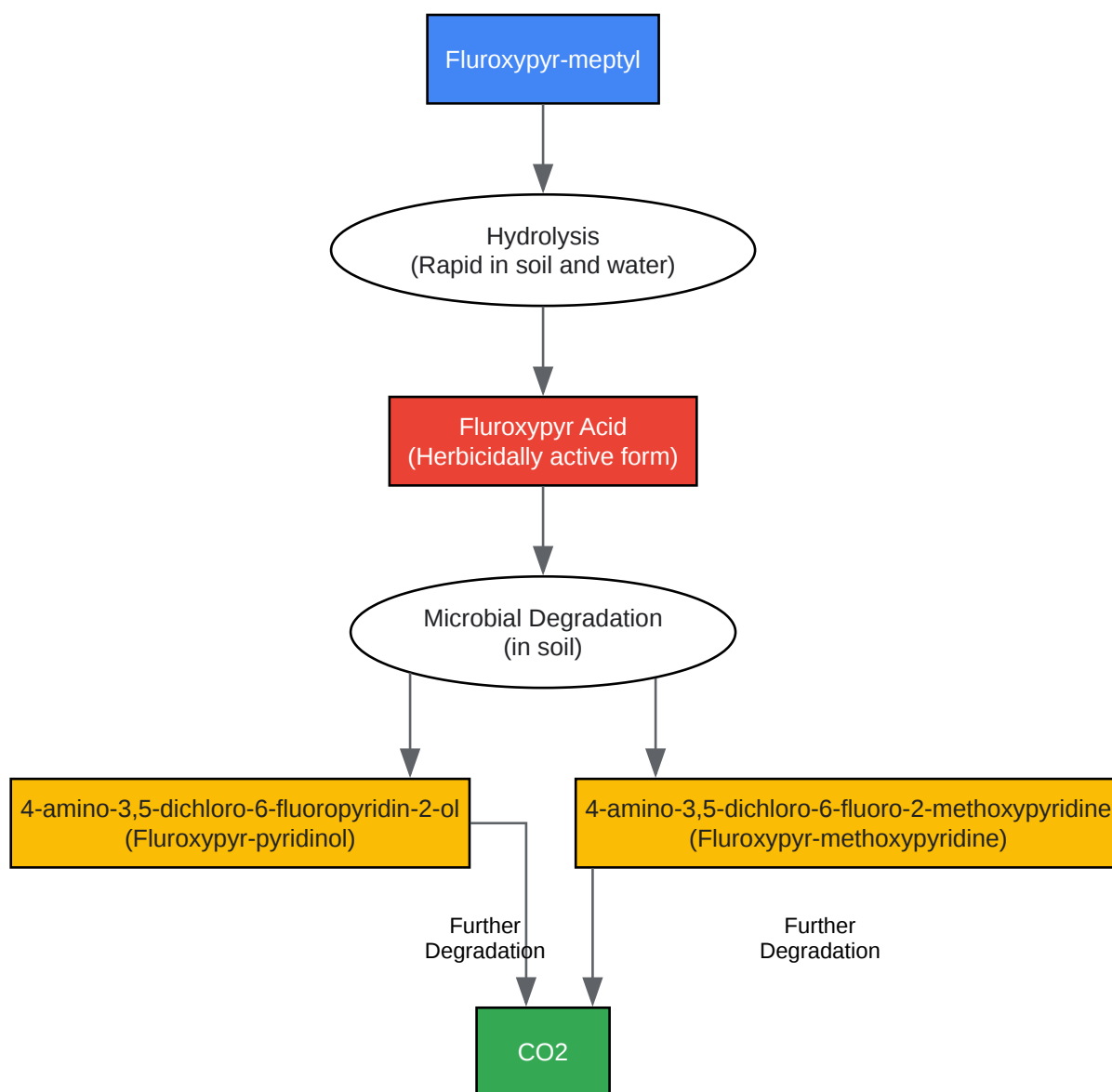
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Caption: Workflow for Vapor Pressure Determination.



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Caption: Workflow for Volatility Assessment.



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Caption: Environmental Degradation Pathway.

Conclusion

The vapor pressure of **fluroxypyr-meptyl** is low, classifying it as a substance with a low potential for volatility. However, environmental conditions and formulation can influence its atmospheric concentration post-application. The rapid hydrolysis of **fluroxypyr-meptyl** to fluroxypyr acid is a key factor in its environmental fate, significantly reducing the likelihood of long-range atmospheric transport of the parent ester. Standardized experimental protocols,

such as those outlined by the OECD, are essential for the accurate determination of vapor pressure, while wind tunnel and dynamic chamber studies provide valuable insights into its real-world volatility from soil and plant surfaces. A thorough understanding of these properties is critical for the development of effective and environmentally responsible herbicide formulations.

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